

The Biological Versatility of Quinolinones: A Technical Guide for Drug Discovery

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Compound of Interest

Compound Name: 4-Methyl-1-phenylquinolin-2(1h)-one

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Introduction: The quinolinone scaffold, a bicyclic heterocyclic system, is a cornerstone in medicinal chemistry, demonstrating a remarkable breadth of biological activities. As a "privileged structure," its derivatives have been extensively explored, leading to the development of numerous therapeutic agents. This technical guide provides an in-depth overview of the diverse biological activities of quinolinone and its derivatives, focusing on their anticancer, antimicrobial, anti-inflammatory, antiviral, and neuroprotective properties. This document is intended for researchers, scientists, and drug development professionals, offering a comprehensive resource of quantitative data, detailed experimental methodologies, and an exploration of the underlying signaling pathways.

Anticancer Activity

Quinolinone derivatives have emerged as a significant class of anticancer agents, exhibiting cytotoxicity against a wide range of cancer cell lines. Their mechanisms of action are diverse, often targeting key pathways involved in cancer cell proliferation, survival, and metastasis.

Data Presentation: Anticancer Activity of Quinolinone Derivatives

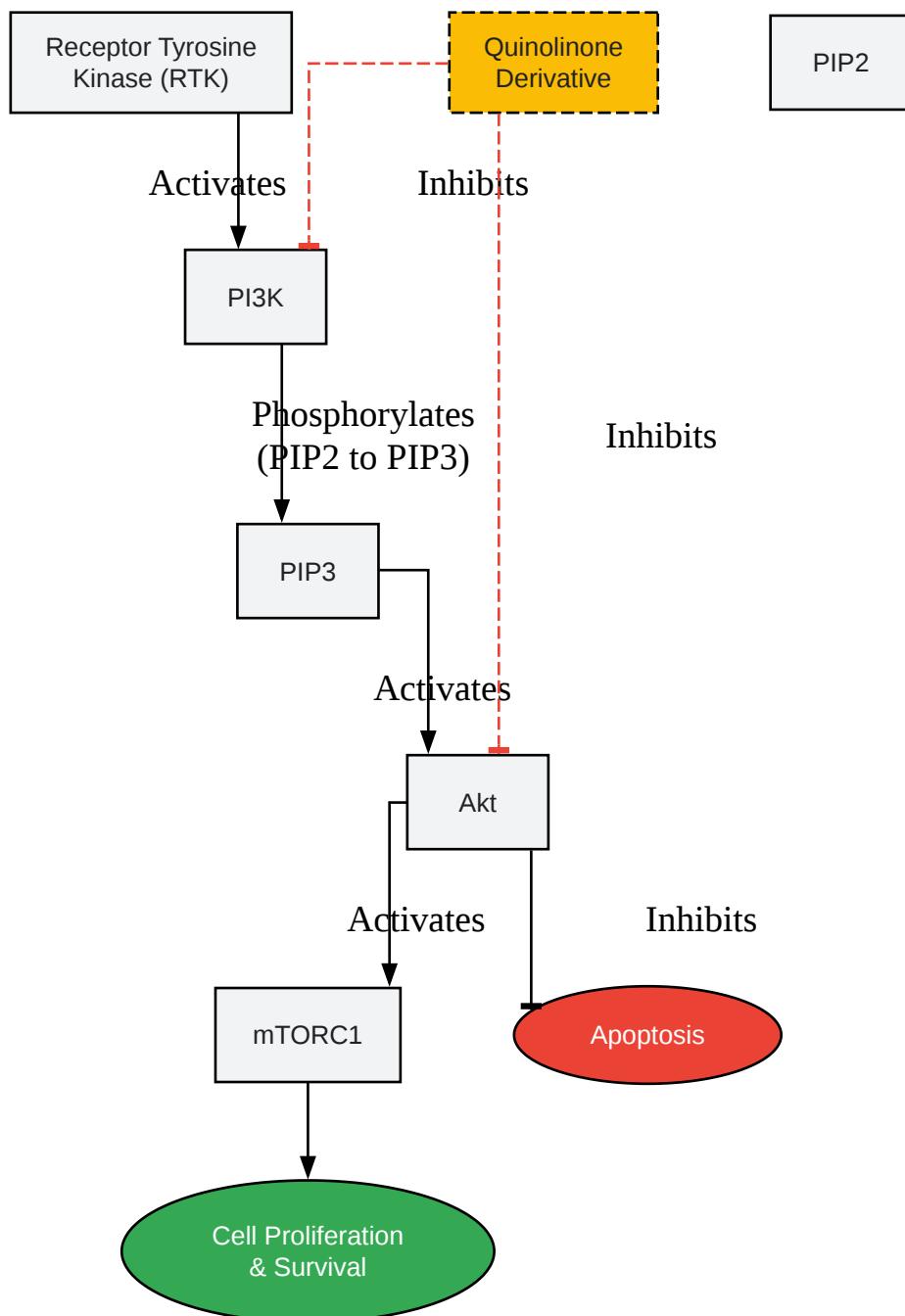
Compound/Derivative	Cancer Cell Line	IC50 (µM)	Reference
6,7-methylenedioxy-4-(2,4-dimethoxyphenyl)quinolin-2(1H)-one (12e)	HL-60 (Leukemia)	Sub-micromolar	[1]
6,7-methylenedioxy-4-(2,4-dimethoxyphenyl)quinolin-2(1H)-one (12e)	H460 (Lung Cancer)	Sub-micromolar	[1]
4-substituted benzyloxy quinolin-2(1H)-one (11e)	COLO 205 (Colon Cancer)	Nanomolar	[1]
7-chloro-4-quinolinylhydrazone derivative (36)	SF-295 (CNS Cancer)	0.314 - 4.65 µg/cm ³	[2]
7-chloro-4-quinolinylhydrazone derivative (36)	HTC-8 (Colon Cancer)	0.314 - 4.65 µg/cm ³	[2]
7-chloro-4-quinolinylhydrazone derivative (36)	HL-60 (Leukemia)	0.314 - 4.65 µg/cm ³	[2]
2-Cyano-3-(4-hydroxy-3-methoxyphenyl)-N-(quinolin-3-yl)acrylamide (11)	MCF7 (Breast Cancer)	29.8	[2]
3-Oxo-N-(quinolin-3-yl)-3H-benzol[f]chromene-2-carboxamide (12)	MCF7 (Breast Cancer)	39.0	[2]

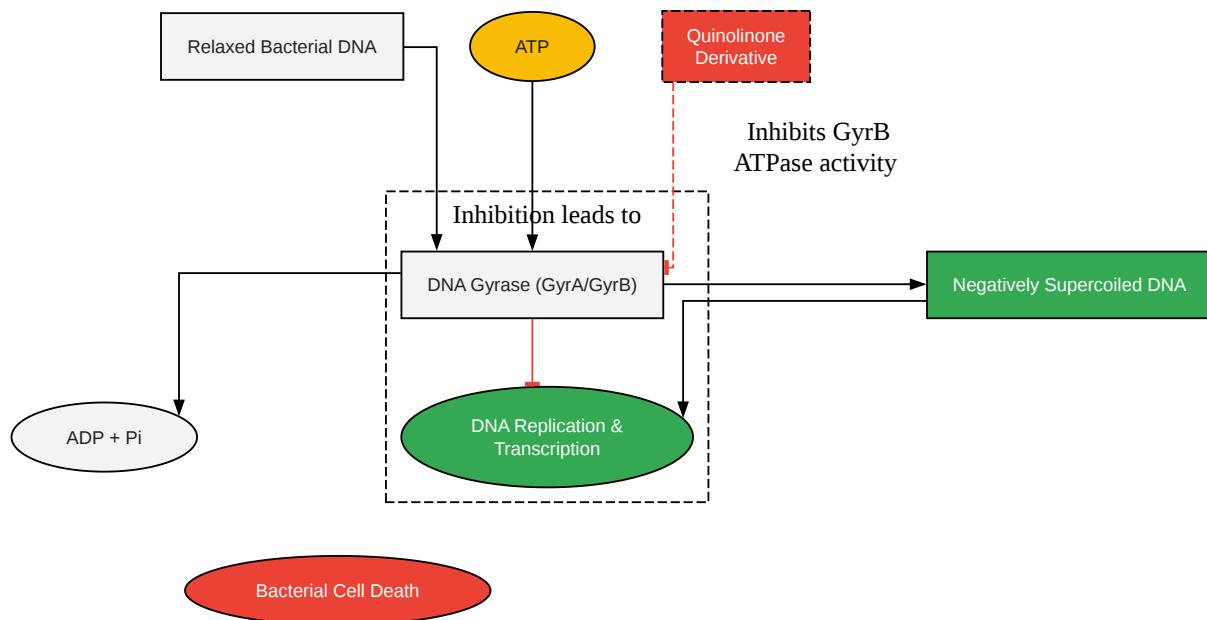
Quinoline-chalcone hybrid (9i)	A549 (Lung Cancer)	1.91 - 5.29	[3]
Quinoline-chalcone hybrid (9j)	K-562 (Leukemia)	1.91 - 5.29	[3]

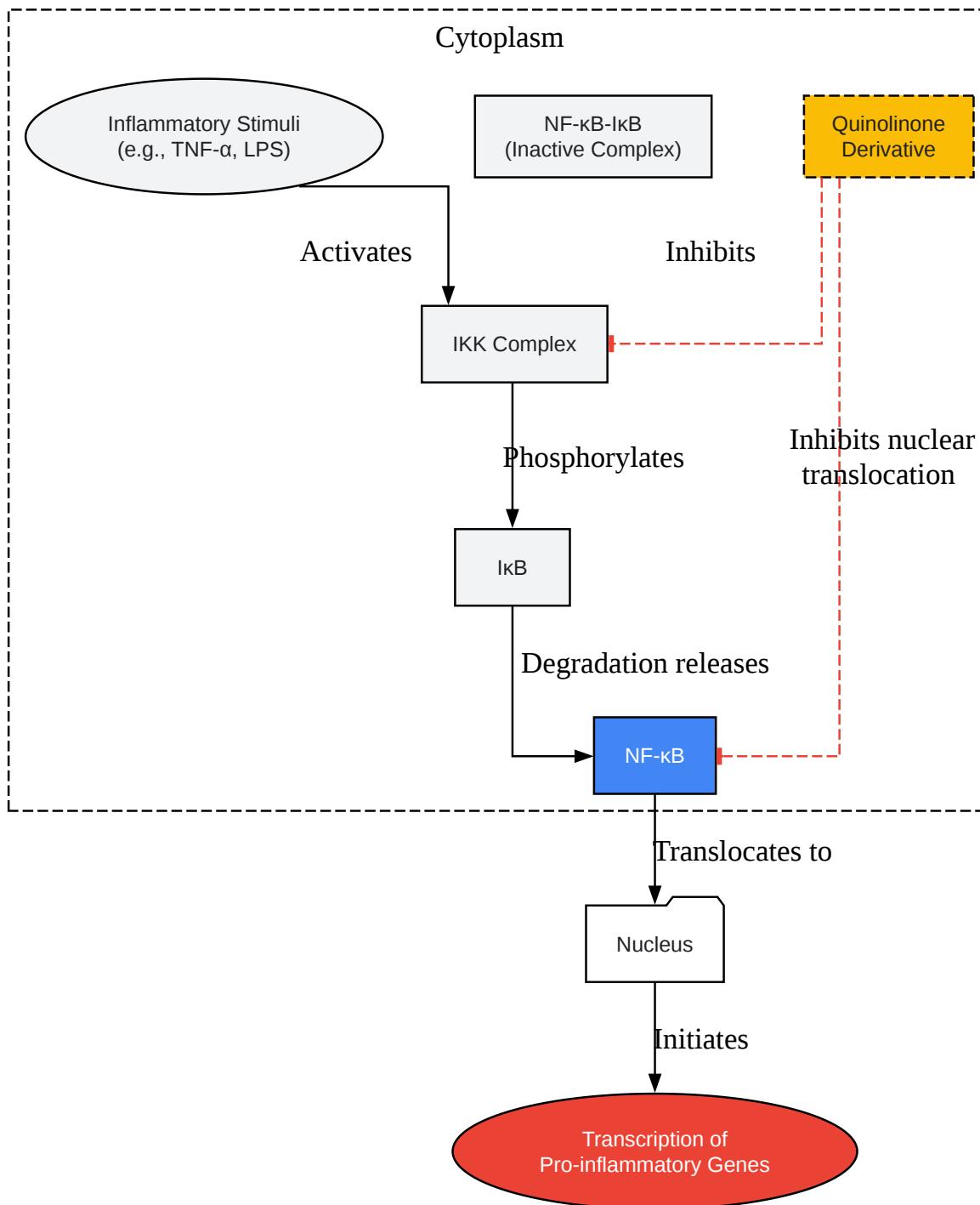
Signaling Pathways and Mechanisms of Action

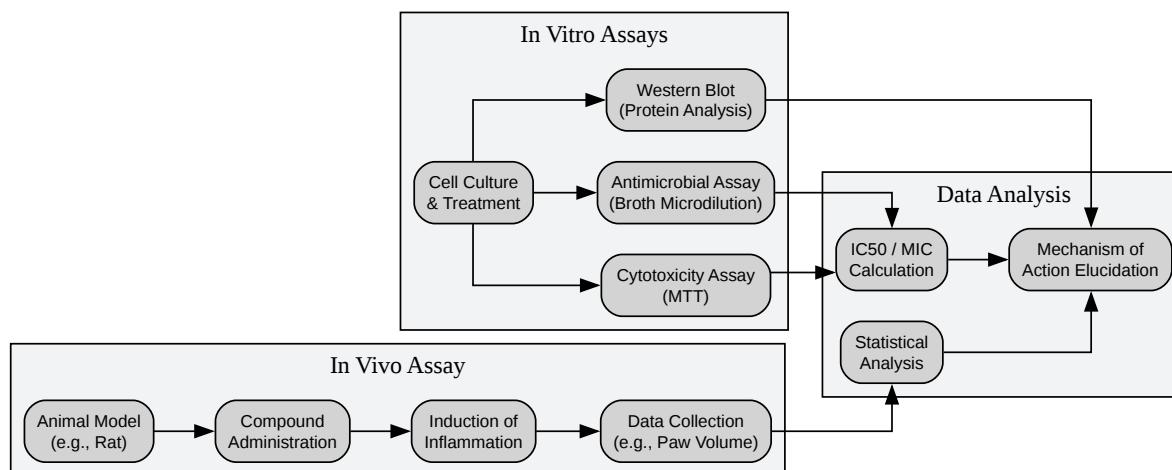
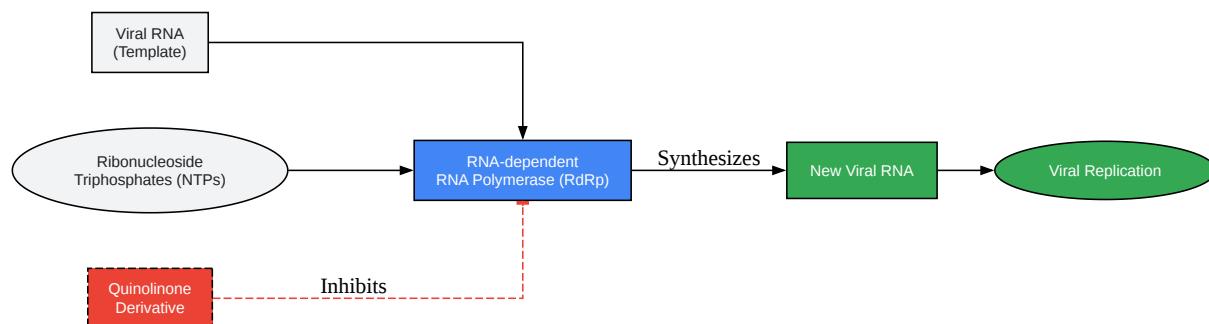
A primary mechanism of action for many anticancer quinolinone derivatives is the inhibition of the PI3K/Akt/mTOR signaling pathway. This pathway is crucial for cell growth, proliferation, and survival, and its dysregulation is a common feature in many cancers.[4] Quinolinone derivatives can inhibit the phosphorylation of key proteins in this pathway, such as Akt and mTOR, leading to the induction of apoptosis and cell cycle arrest.[3]

Another significant mechanism is the inhibition of tubulin polymerization. By disrupting the formation of microtubules, which are essential for cell division, these compounds can induce cell cycle arrest in the G2/M phase, ultimately leading to apoptotic cell death.[1]









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- To cite this document: BenchChem. [The Biological Versatility of Quinolinones: A Technical Guide for Drug Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296214#biological-activity-of-quinolinone-and-its-derivatives>]

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